

# Boc-D-Cys(pMeBzl)-OH CAS number and molecular weight

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## Compound of Interest

Compound Name: Boc-D-Cys(pMeBzl)-OH

Cat. No.: B613635

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## Technical Guide: Boc-D-Cys(pMeBzl)-OH

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on N- $\alpha$ -(tert-Butoxycarbonyl)-S-(4-methylbenzyl)-D-cysteine, commonly abbreviated as **Boc-D-Cys(pMeBzl)-OH**. This reagent is a critical building block in solid-phase peptide synthesis (SPPS) and is particularly valuable in the development of peptide-based therapeutics.

## Physicochemical Properties

The key quantitative data for **Boc-D-Cys(pMeBzl)-OH** are summarized in the table below for easy reference and comparison.

| Property           | Value   |
|--------------------|---|
| CAS Number         | 61925-78-8[1]   |
| Molecular Weight   | 325.4 g/mol [1]   |
| Molecular Formula  | C <sub>16</sub> H <sub>23</sub> NO <sub>4</sub> S[1]                          |
| Appearance         | White powder[1]   |
| Purity             | ≥ 98% (HPLC)[1]   |
| Melting Point      | 78-85 °C[1]   |
| Optical Rotation   | [α] <sub>D</sub> <sup>20</sup> = +39 ± 3° (c=1 in AcOH or c=2 in MeOH)<br>[1] |
| Storage Conditions | 0-8 °C[1]   |

## Experimental Protocols

The primary application of **Boc-D-Cys(pMeBzl)-OH** is in Boc-chemistry solid-phase peptide synthesis (SPPS). Below is a generalized, detailed methodology for its incorporation into a peptide chain.

Protocol: Incorporation of **Boc-D-Cys(pMeBzl)-OH** in Boc-SPPS

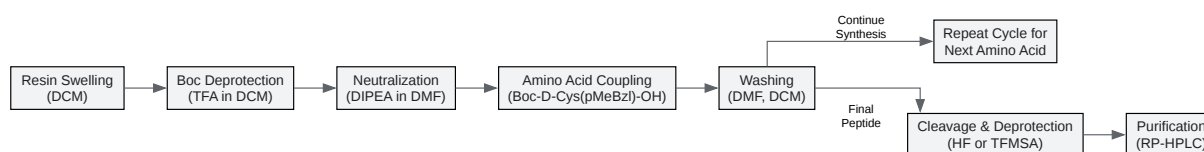
- Resin Preparation:
  - Start with a suitable resin, such as Merrifield resin, pre-loaded with the C-terminal amino acid of the target peptide.
  - Swell the resin in dichloromethane (DCM) for 30 minutes.
  - Wash the resin with DCM (3 times) and then with dimethylformamide (DMF) (3 times).
- Boc-Deprotection:
  - Treat the resin with a solution of 25-50% trifluoroacetic acid (TFA) in DCM for 30 minutes to remove the Boc protecting group from the N-terminus of the resin-bound amino acid.

- Wash the resin with DCM (3 times) to remove excess TFA.
- Wash the resin with isopropanol (IPA) (1 time) to quench residual acid.
- Wash the resin with DMF (3 times).
- Neutralization:
  - Neutralize the resin with a 5-10% solution of diisopropylethylamine (DIPEA) in DMF for 5-10 minutes (perform twice).
  - Wash the resin with DMF (5 times) to remove excess base.
- Amino Acid Coupling:
  - Prepare the coupling solution: Dissolve **Boc-D-Cys(pMeBzl)-OH** (3-4 equivalents) and a coupling reagent such as HBTU/HOBt (3-4 equivalents) in DMF.
  - Add DIPEA (6-8 equivalents) to the amino acid solution to activate it.
  - Add the activated amino acid solution to the deprotected and neutralized resin.
  - Allow the coupling reaction to proceed for 1-2 hours at room temperature with gentle agitation.
  - Monitor the reaction completion using a qualitative test (e.g., ninhydrin test). If the test is positive (indicating incomplete coupling), repeat the coupling step.
- Washing:
  - After complete coupling, wash the resin with DMF (3 times) and DCM (3 times) to remove unreacted reagents and byproducts.
- Chain Elongation:
  - Repeat steps 2-5 for each subsequent amino acid to be added to the peptide sequence.
- Cleavage and Deprotection:

- Once the peptide synthesis is complete, wash the resin with DCM and dry it under vacuum.
- Treat the resin with a cleavage cocktail, typically high-concentration hydrofluoric acid (HF) or trifluoromethanesulfonic acid (TFMSA), to cleave the peptide from the resin and simultaneously remove the S-(4-methylbenzyl) protecting group from the cysteine side chain. Scavengers such as anisole and p-cresol are added to the cleavage cocktail to prevent side reactions.
- Precipitate the cleaved peptide in cold diethyl ether, centrifuge to collect the precipitate, and wash with cold ether multiple times.
- Dry the crude peptide under vacuum.
- Purification and Analysis:
  - Purify the crude peptide using reverse-phase high-performance liquid chromatography (RP-HPLC).
  - Confirm the identity and purity of the final peptide product by mass spectrometry and analytical HPLC.

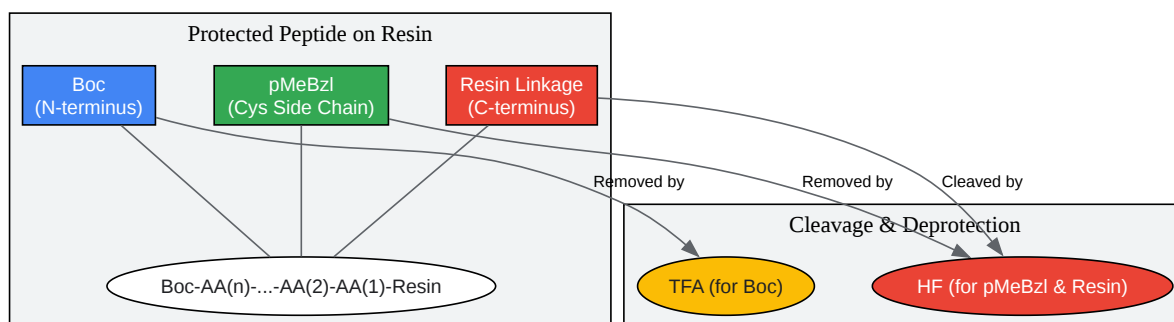
## Workflow and Logical Relationships

The following diagrams illustrate the key workflows and relationships involving **Boc-D-Cys(pMeBzl)-OH** in peptide synthesis.



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Caption: General workflow for Boc-chemistry solid-phase peptide synthesis (SPPS).



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Caption: Orthogonal protecting group strategy in Boc-SPPS.

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## References

- 1. chemimpex.com [chemimpex.com]
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